

Furan-3-ylethynyltrimethylsilane basic properties

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Compound of Interest

Compound Name: **Furan-3-ylethynyltrimethylsilane**

Cat. No.: **B1316097**

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An In-depth Technical Guide to **Furan-3-ylethynyltrimethylsilane**

This technical guide provides a comprehensive overview of the core properties, synthesis, reactivity, and potential applications of **Furan-3-ylethynyltrimethylsilane**, a heterocyclic building block relevant to researchers, scientists, and professionals in drug development.

Core Properties

Furan-3-ylethynyltrimethylsilane is a colorless to yellow liquid. Its fundamental physical and chemical properties are summarized below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₂ OSi	[1][2][3]
Molecular Weight	164.28 g/mol	[1][2][3]
CAS Number	465521-19-1	[1][2][3]
Boiling Point	184-186 °C	[1][4][5]
Density	0.906 g/mL at 25 °C	[1][4][5]
Refractive Index	n _{20/D} 1.4910	[1][4]
Flash Point	65 °C (149.0 °F)	[1][5]
Purity	≥95% to 97%	[1][3]

Spectroscopic Characterization

Spectroscopic analysis is crucial for the structural elucidation and purity assessment of **Furan-3-ylethynyltrimethylsilane**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton (^1H) NMR spectroscopy is a powerful tool for confirming the structure of **Furan-3-ylethynyltrimethylsilane**. The key chemical shifts are detailed below.[6]

Protons	Chemical Shift (δ) in ppm	Multiplicity	Integration
$(\text{CH}_3)_3\text{Si}-$	0.23	singlet	9H
Furan-H	6.44	multiplet	1H
Furan-H	7.34	multiplet	1H
Furan-H	7.63	multiplet	1H

Solvent: CDCl_3 , Frequency: 400 MHz[6]

Infrared (IR) Spectroscopy

While specific IR data for **Furan-3-ylethynyltrimethylsilane** is not readily available, the expected characteristic absorptions would include:

- $\sim 3130 \text{ cm}^{-1}$ (aromatic C-H stretch)
- $\sim 2150 \text{ cm}^{-1}$ (C \equiv C stretch, alkyne)
- $\sim 1500, \sim 1450 \text{ cm}^{-1}$ (aromatic C=C stretch)
- $\sim 1250 \text{ cm}^{-1}$ (Si-CH $_3$ stretch)
- $\sim 1180 \text{ cm}^{-1}$ (C-O-C stretch of the furan ring)[7]

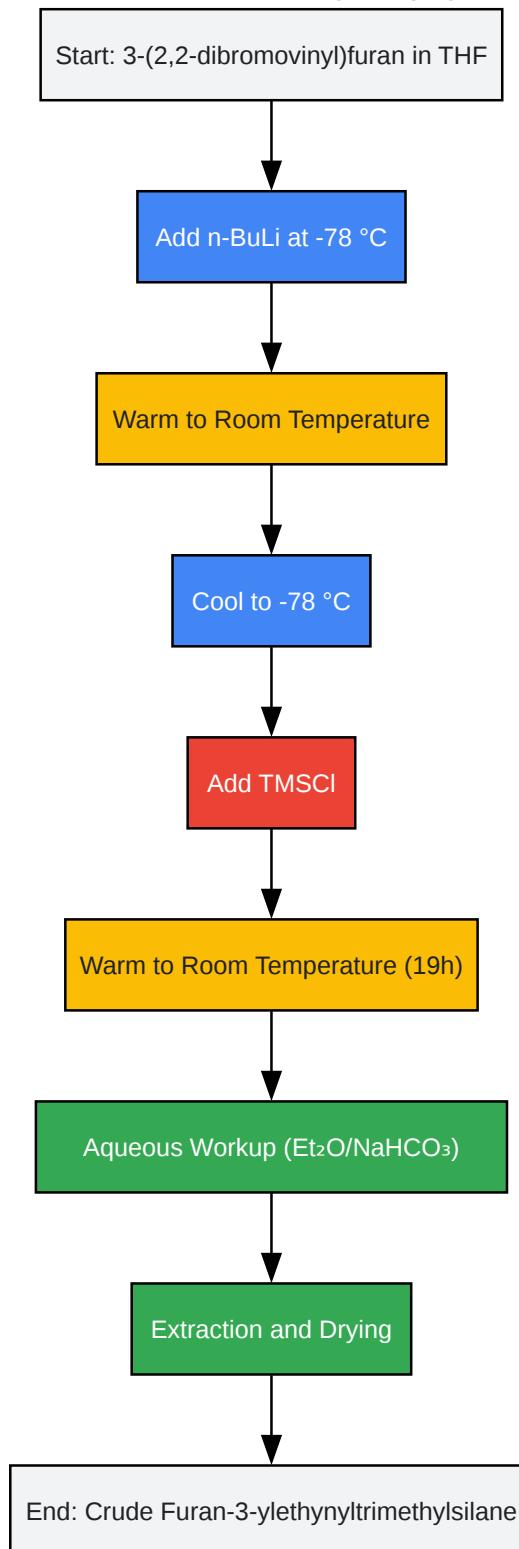
Synthesis of Furan-3-ylethynyltrimethylsilane

A common synthetic route to **Furan-3-ylethynyltrimethylsilane** involves the reaction of 3-(2,2-dibromovinyl)furan with n-butyllithium followed by quenching with chlorotrimethylsilane.[6]

Experimental Protocol

- A solution of 3-(2,2-dibromovinyl)furan (7.9 mmol) in tetrahydrofuran (THF, 20 mL) is cooled to -78 °C.[6]
- 1.6 M n-butyllithium in hexane (16.3 mmol) is added to the stirred solution over 3 minutes.[6]
- After 1 hour at -78 °C, the cooling bath is removed, and the mixture is allowed to warm to room temperature.[6]
- The reaction is stirred for an additional 1.5 hours at room temperature.[6]
- The mixture is then cooled back to -78 °C, and chlorotrimethylsilane (23.8 mmol) is added dropwise.[6]
- The reaction mixture is allowed to gradually warm to room temperature and is stirred for 19 hours.[6]
- The reaction is quenched by pouring it into an ice-cold mixture of diethyl ether and saturated aqueous sodium bicarbonate solution.[6]
- The organic layer is separated, and the aqueous layer is extracted twice with diethyl ether.[6]
- The combined organic layers are dried over magnesium sulfate, filtered, and concentrated under reduced pressure to yield the crude **Furan-3-ylethynyltrimethylsilane** as a yellow oil. [6] This crude product can often be used in subsequent steps without further purification.[6]

Synthesis Workflow of Furan-3-ylethynyltrimethylsilane

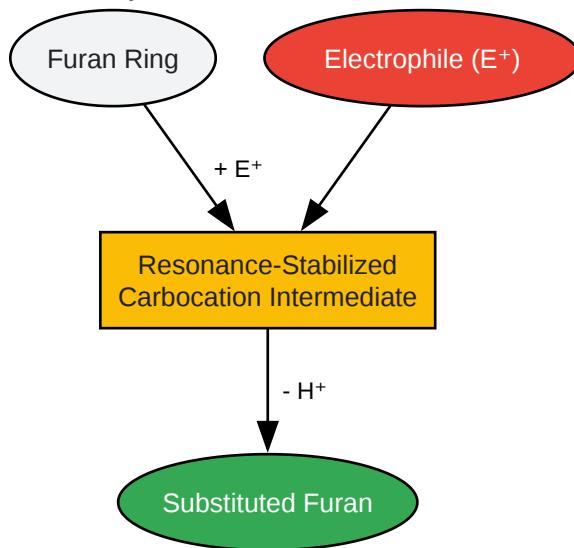
[Click to download full resolution via product page](#)**Caption: Synthesis workflow for Furan-3-ylethynyltrimethylsilane.**

Reactivity and Potential Applications

Reactivity

The reactivity of **Furan-3-ylethynyltrimethylsilane** is primarily dictated by the furan ring, which is an electron-rich aromatic system.^[8] It readily undergoes electrophilic aromatic substitution, with a preference for substitution at the C2 and C5 positions due to the greater resonance stabilization of the intermediate carbocation.^[9] The trimethylsilyl group on the acetylene can be easily removed under basic or fluoride-mediated conditions to yield the terminal alkyne, 3-ethynylfuran, which can then participate in various coupling reactions (e.g., Sonogashira, click chemistry).

General Electrophilic Aromatic Substitution of Furan



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Caption: Electrophilic substitution pathway of the furan ring.

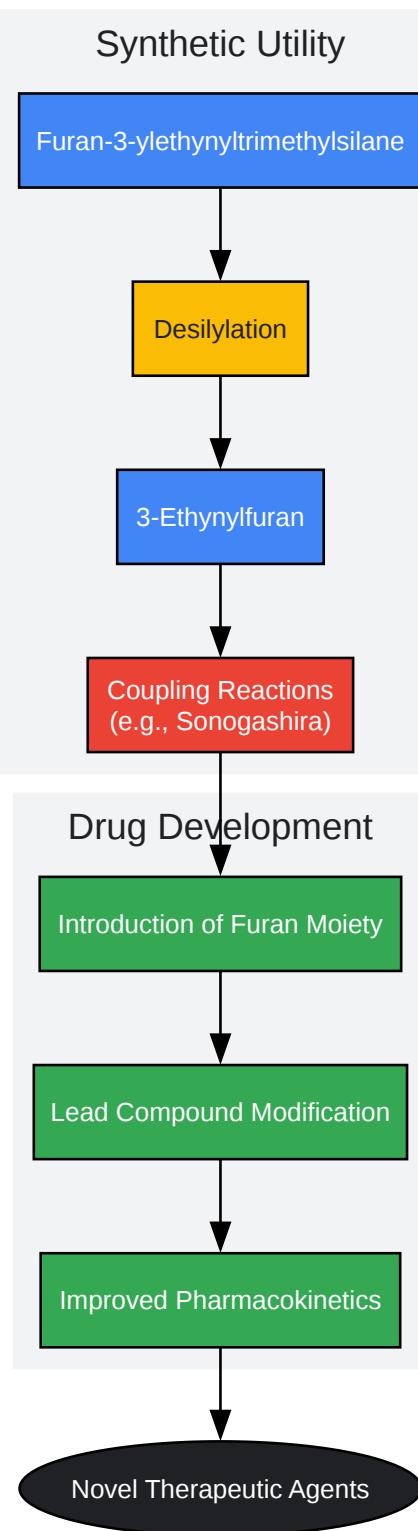
Applications in Drug Development

Furan derivatives are important pharmacophores found in a wide range of therapeutic agents, exhibiting antibacterial, antiviral, anti-inflammatory, and anticancer properties.^{[10][11][12]}

Furan-3-ylethynyltrimethylsilane serves as a valuable building block for the synthesis of more complex molecules in drug discovery programs.^[13] The furan moiety can act as a bioisostere for a phenyl ring, potentially improving pharmacokinetic properties such as solubility.

and bioavailability.^[11] The ethynyltrimethylsilane group provides a handle for introducing the furan scaffold into target molecules via various cross-coupling methodologies.

Role as a Building Block in Drug Discovery



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Caption: Logical flow of **Furan-3-ylethynyltrimethylsilane** in synthesis.

Safety and Handling

Furan-3-ylethynyltrimethylsilane is a combustible liquid and requires careful handling in a well-ventilated area, preferably under a fume hood.[1] Appropriate personal protective equipment, including gloves and safety glasses, should be worn.[14][15]

Hazard Information	Details	Reference
Signal Word	Warning	[1] [4]
Pictogram	GHS07 (Exclamation Mark)	[1]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.H413: May cause long lasting harmful effects to aquatic life.	[1] [4]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P264: Wash skin thoroughly after handling.P271: Use only outdoors or in a well-ventilated area.P273: Avoid release to the environment.P302 + P352: IF ON SKIN: Wash with plenty of soap and water.P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1] [4]
Storage	Store in a well-ventilated place. Keep cool. It is recommended to store under an inert atmosphere (e.g., Argon). [2]	

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